

# Personal protective equipment for handling Bromoiodoacetic Acid

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## Compound of Interest

Compound Name: Bromoiodoacetic Acid

Cat. No.: B589869

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## Essential Safety and Handling Guide for Bromoiodoacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Bromoiodoacetic Acid** (CAS No. 71815-43-5), a disinfection byproduct found in drinking water, also utilized in chemical synthesis.<sup>[1]</sup> Adherence to these procedures is essential to ensure laboratory safety and environmental compliance.

## Hazard Identification

**Bromoiodoacetic acid** is a hazardous substance that requires careful handling. The primary hazards include:

- **Acute Toxicity:** It can be harmful if swallowed or comes into contact with the skin.
- **Corrosivity:** It may cause severe skin burns and eye damage.
- **Respiratory Irritation:** Inhalation of dust or vapors may cause respiratory irritation.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Bromoiodoacetic Acid**.

Body Part	Required PPE	Specifications & Remarks
Eyes/Face	Safety Goggles & Face Shield	Goggles should be tightly fitting and conform to EN 166 (EU) or NIOSH (US) standards.[2] A face shield offers additional protection against splashes.[3][4]
Skin	Chemical-resistant Gloves & Protective Clothing	Wear impervious and fire/flame resistant clothing.[2] Nitrile or butyl rubber gloves are recommended. Long-sleeved clothing is essential.
Respiratory	Full-face Respirator or NIOSH/MSHA approved respirator	Required when engineering controls are insufficient, if exposure limits are exceeded, or if dust is generated.

## Operational Procedures

### Handling:

- Ventilation: Always handle **Bromoiodoacetic Acid** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols.
- Tools: Use non-sparking tools to prevent ignition.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as acids, bases, metals, and oxidizing agents.
- The substance is hygroscopic, light-sensitive, and air-sensitive; consider storing under an inert gas.

## Emergency Procedures

### First Aid Measures

Immediate medical attention is required for all routes of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

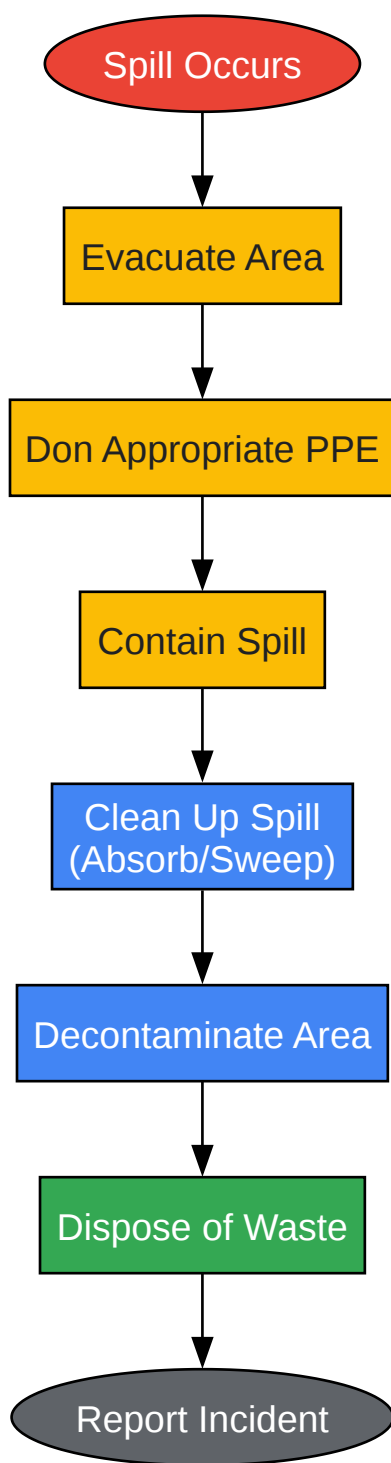
### Spill Response Protocol:

- **Evacuate:** Evacuate personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Personal Protection:** Wear the appropriate PPE, including a respirator, chemical-resistant gloves, and eye protection.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- **Cleanup:** For solid spills, sweep or vacuum up the material and place it into a suitable, closed container for disposal. Avoid generating dust. For liquid spills, absorb with an inert material.
- **Decontamination:** Clean the spill area thoroughly.
- **Disposal:** Dispose of the collected waste in accordance with institutional and local regulations.

## Disposal Plan

- **Waste Collection:** Collect waste **Bromoiodoacetic Acid** and any contaminated materials in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** Clearly label the container with "Hazardous Waste" and the chemical name.
- **Storage:** Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- **Professional Disposal:** Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not dispose of down the drain or in regular solid waste.

## Workflow for Bromoiodoacetic Acid Spill



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Caption: Workflow for handling a **Bromoiodoacetic Acid** spill.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. echemi.com [echemi.com]
- 3. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 4. leelinework.com [leelinework.com]
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